

# Application of Ammonium Gadolinium Disulphate in Low-Temperature Thermometry

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## Compound of Interest

Compound Name: *Ammonium gadolinium(3+) disulphate*

Cat. No.: *B12667565*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

Low-temperature thermometry is a critical aspect of various scientific and industrial fields, including materials science, quantum computing, and drug development, where precise temperature control and measurement at cryogenic levels are paramount. Paramagnetic salts have long been utilized as sensitive thermometers in the sub-Kelvin range due to the temperature-dependent magnetic susceptibility of their constituent magnetic ions. Among these, gadolinium-based salts are of particular interest due to the large magnetic moment of the  $Gd^{3+}$  ion ( $S = 7/2$ ), which leads to a significant change in magnetic susceptibility with temperature, providing high sensitivity at low temperatures.

This document provides detailed application notes and experimental protocols for the use of ammonium gadolinium disulphate,  $NH_4Gd(SO_4)_2$ , as a low-temperature thermometric material. While specific data for this exact compound is scarce in publicly available literature, we will draw upon the well-characterized properties of the closely related gadolinium sulfate octahydrate,  $Gd_2(SO_4)_3 \cdot 8H_2O$ , to provide a robust framework for its application. The principles and methodologies described herein are broadly applicable to paramagnetic salt thermometry.

## Principle of Operation

The thermometric principle relies on the temperature dependence of the magnetic susceptibility ( $\chi$ ) of a paramagnetic material. At temperatures above its magnetic ordering temperature, the magnetic susceptibility of a paramagnetic salt follows the Curie-Weiss law:

$$\chi = C / (T - \theta)$$

where:

- $\chi$  is the magnetic susceptibility.
- C is the Curie constant, which is proportional to the square of the magnetic moment of the ions and their concentration.
- T is the absolute temperature.
- $\theta$  is the Weiss constant, which accounts for the magnetic interactions between the ions. For many paramagnetic salts used in thermometry,  $\theta$  is very small and can often be neglected at sufficiently high temperatures within the cryogenic range.

By measuring the magnetic susceptibility of ammonium gadolinium disulphate, its temperature can be accurately determined after a proper calibration procedure. The measurement is typically performed using a mutual inductance bridge, which offers high sensitivity to small changes in magnetic susceptibility.

## Data Presentation

The following tables summarize the relevant physical and magnetic properties of gadolinium sulfate octahydrate, which are expected to be a reasonable approximation for ammonium gadolinium disulphate.

Table 1: Magnetic Properties of Gadolinium Sulfate Octahydrate

Property	Value	Unit	Reference
Molar Mass ( $\text{Gd}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$ )	746.86	g/mol	N/A
$\text{Gd}^{3+}$ Ground State	$^8\text{S}_{7/2}$	-	[1][2]
Curie Constant (per $\text{Gd}^{3+}$ ion)	7.84	$\text{cm}^3 \cdot \text{K/mol}$	Calculated
Weiss Constant ( $\theta$ )	$\sim 0$	K	[1]

Table 2: Low-Temperature Heat Capacity of Gadolinium Sulfate Octahydrate

Temperature (K)	Molar Heat Capacity ( $\text{J/mol} \cdot \text{K}$ )
16	1.8
20	3.2
30	9.5
50	28.5
100	88.0
200	220.0
300	310.0

(Data extrapolated from graphical  
representations in[3])

## Experimental Protocols

### I. Synthesis of Ammonium Gadolinium Disulphate

This protocol describes a solution-phase synthesis of ammonium gadolinium disulphate.

Materials:

- Gadolinium(III) oxide ( $\text{Gd}_2\text{O}_3$ ) or Gadolinium(III) sulfate octahydrate ( $\text{Gd}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$ )

- Sulphuric acid ( $\text{H}_2\text{SO}_4$ ), concentrated
- Ammonium hydroxide ( $\text{NH}_4\text{OH}$ ) or Ammonium sulfate ( $(\text{NH}_4)_2\text{SO}_4$ )
- Deionized water
- Ethanol
- pH meter
- Magnetic stirrer and hotplate
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven or desiccator

#### Procedure:

- Preparation of Gadolinium Sulfate Solution:
  - If starting from  $\text{Gd}_2\text{O}_3$ , dissolve a stoichiometric amount of the oxide in a slight excess of dilute sulphuric acid with gentle heating and stirring.
  - If starting from  $\text{Gd}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$ , dissolve the salt in deionized water.
- Precipitation of Ammonium Gadolinium Disulphate:
  - To the gadolinium sulfate solution, slowly add a stoichiometric amount of ammonium sulfate solution or carefully add ammonium hydroxide to adjust the pH to approximately 2-3 while stirring vigorously. The double salt is expected to precipitate out of the solution due to its lower solubility. The general reaction can be represented as:  $\text{Gd}_2(\text{SO}_4)_3(\text{aq}) + (\text{NH}_4)_2\text{SO}_4(\text{aq}) \rightarrow 2\text{NH}_4\text{Gd}(\text{SO}_4)_2(\text{s})$ <sup>[4]</sup>.
- Isolation and Purification:
  - Allow the precipitate to settle and then collect it by vacuum filtration.

- Wash the collected solid with cold deionized water to remove any unreacted starting materials.
- Perform a final wash with ethanol to facilitate drying.
- Drying:
  - Dry the purified ammonium gadolinium disulphate in a low-temperature oven (e.g., 60-80 °C) or in a desiccator under vacuum to remove residual water and ethanol.
- Characterization:
  - The resulting powder should be characterized by techniques such as X-ray diffraction (XRD) to confirm the crystal structure and energy-dispersive X-ray spectroscopy (EDX) to verify the elemental composition.

## II. Low-Temperature Thermometry using Ammonium Gadolinium Disulphate

This protocol outlines the procedure for using the synthesized salt for temperature measurement in a cryogenic environment.

Apparatus:

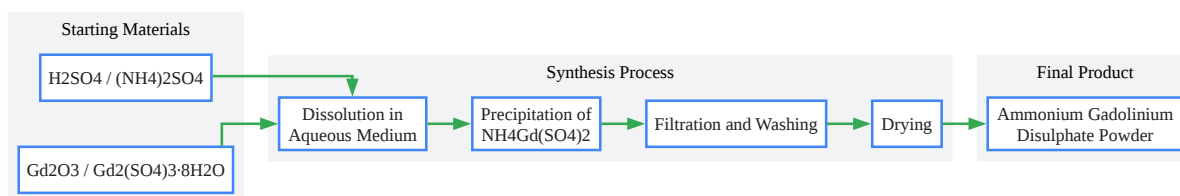
- Adiabatic demagnetization refrigerator (ADR) or a dilution refrigerator to achieve low temperatures.
- Mutual inductance bridge (e.g., a Hartshorn bridge) for susceptibility measurement.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- A coil set for the thermometer, consisting of a primary coil and a balanced secondary coil pair.
- A sample holder for the paramagnetic salt.
- A calibrated reference thermometer (e.g., a germanium resistance thermometer) for calibration.

Procedure:

- Thermometer Construction:
  - The synthesized ammonium gadolinium disulphate powder is packed into a non-metallic sample holder (e.g., made of Teflon or a suitable plastic) to form a cylindrical or spherical pill. The packing density should be uniform to ensure a homogeneous magnetic response.
  - The sample holder is placed within the secondary coil of the mutual inductance bridge. The secondary coil is typically a pair of coils wound in opposition to each other. The sample is placed in one of these coils. This configuration ensures that the bridge is balanced in the absence of the sample and is only sensitive to the magnetic susceptibility of the salt.
- Experimental Setup:
  - The thermometer assembly (salt pill and coil set) is mounted in the cryostat in good thermal contact with the region where the temperature is to be measured.
  - The primary and secondary coils are connected to the mutual inductance bridge.
- Measurement:
  - An alternating current is passed through the primary coil, which generates an alternating magnetic field.
  - This field induces a voltage in the secondary coils. The presence of the paramagnetic salt in one of the secondary coils changes its mutual inductance, leading to an imbalance in the bridge.
  - The output voltage from the bridge is proportional to the magnetic susceptibility of the salt. This voltage is measured using a lock-in amplifier for high sensitivity and noise rejection.
- Calibration:
  - The relationship between the mutual inductance bridge reading and the temperature must be established through calibration against a standard thermometer.

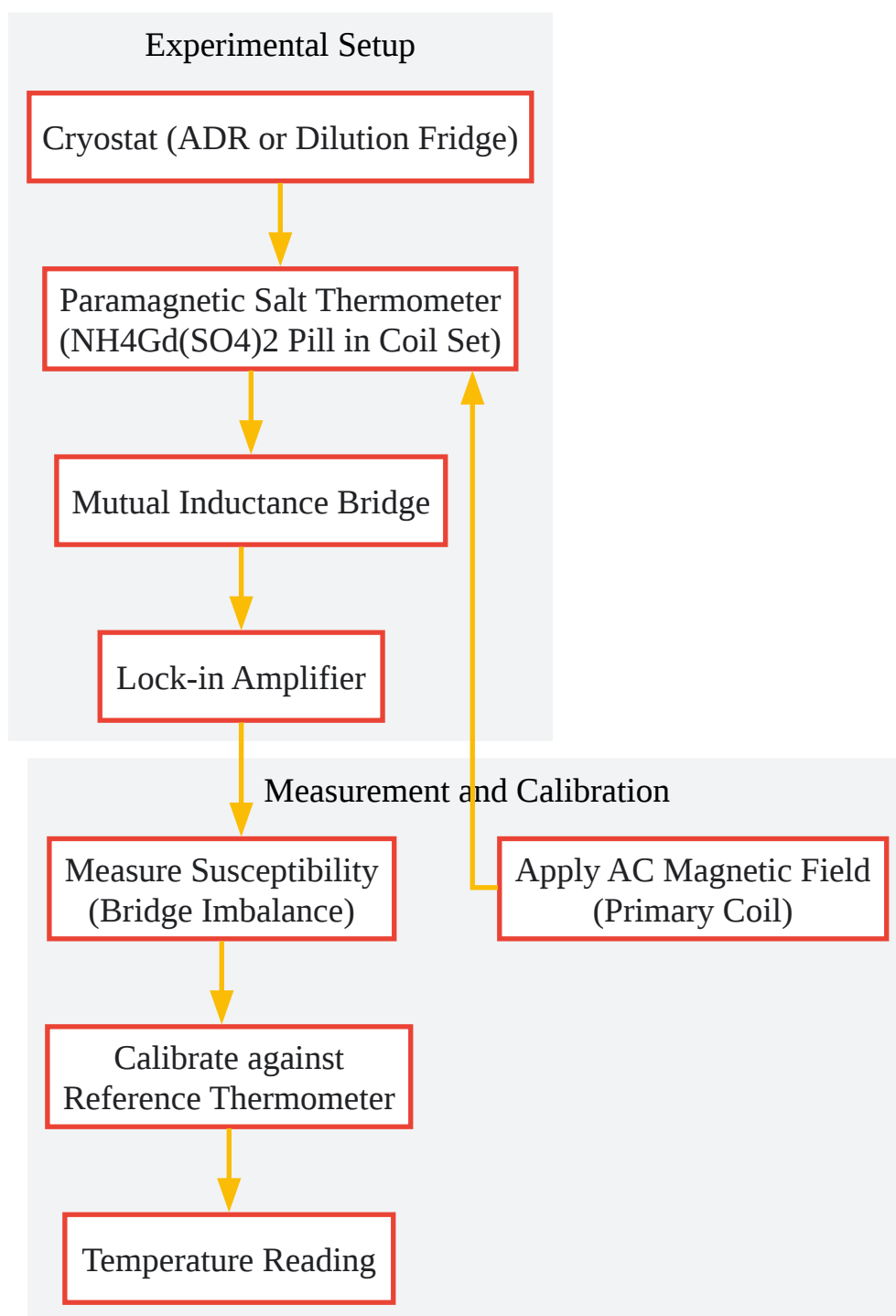
- The cryostat is stabilized at several known temperatures, as measured by the reference thermometer, spanning the desired operating range.
- At each temperature, the output of the mutual inductance bridge is recorded.
- A calibration curve of bridge output versus temperature is generated. This data can be fitted to the Curie-Weiss law to determine the constants  $C$  and  $\theta$  for the specific thermometer assembly.

## Visualizations



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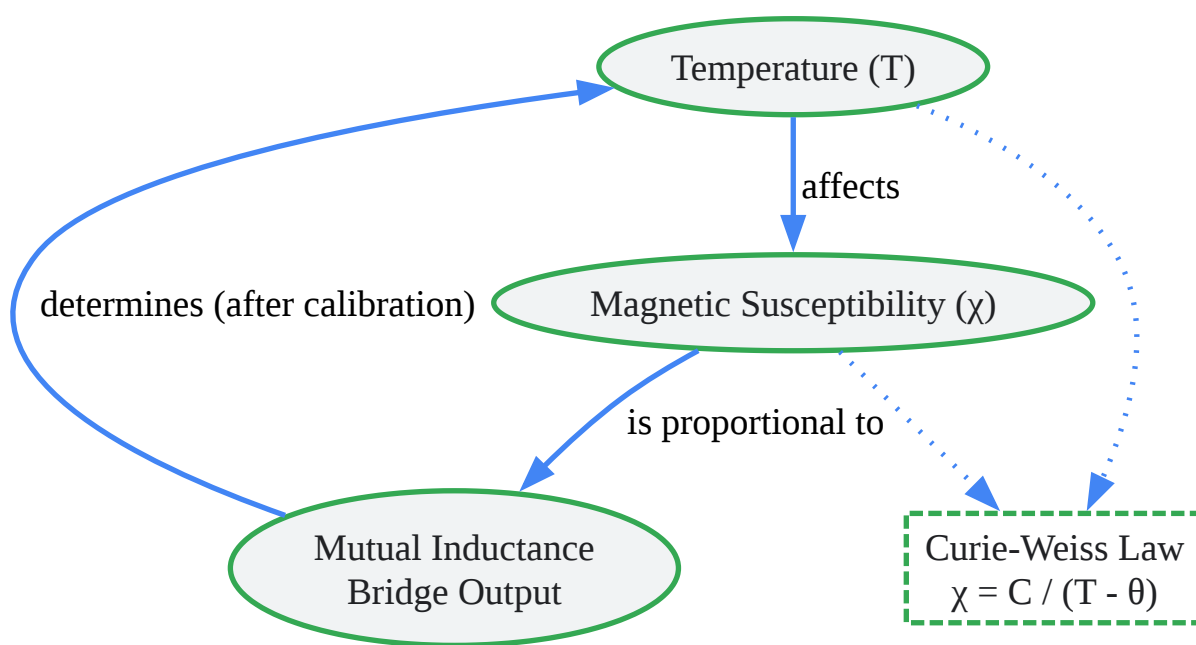
Caption: Workflow for the synthesis of ammonium gadolinium disulphate.



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Caption: Experimental workflow for low-temperature thermometry.





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